

Application Notes and Protocols for Handling Pyrophoric Trimethyl(triethylamine)aluminium

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Compound of Interest

Compound Name: Trimethyl(triethylamine)aluminium

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Disclaimer: **Trimethyl(triethylamine)aluminium** is a pyrophoric material and should only be handled by trained personnel familiar with air- and moisture-sensitive techniques. These application notes are intended as a guide and should be supplemented by a thorough review of the Safety Data Sheet (SDS) for the specific product being used and a comprehensive, site-specific risk assessment. The information provided is based on the known hazards of trimethylaluminium and general best practices for handling pyrophoric reagents.

Introduction

Trimethyl(triethylamine)aluminium, an adduct of the highly pyrophoric liquid trimethylaluminium (TMA) and triethylamine, is a reagent used in organic synthesis and materials science. While the complexation with triethylamine can moderate the extreme reactivity of TMA, the adduct is still highly reactive and pyrophoric, igniting spontaneously upon contact with air and reacting violently with water.^[1] Proper handling techniques are crucial to ensure the safety of laboratory personnel and the integrity of the experiments.

This document provides detailed protocols and safety guidelines for the experimental setup and handling of **Trimethyl(triethylamine)aluminium**.

Properties of Trimethyl(triethylamine)aluminium

Quantitative data for **Trimethyl(triethylamine)aluminium** is not readily available in public literature. The following table summarizes the computed properties from the PubChem database.^[2]

Property	Value	Source
Molecular Formula	C ₉ H ₂₄ AlN	PubChem
Molecular Weight	173.28 g/mol	PubChem
IUPAC Name	N,N-diethylethanamine;trimethylaluminum	PubChem
Physical State	Liquid (presumed)	-
Reactivity	Pyrophoric, reacts violently with water	^[1]

Safety Precautions and Engineering Controls

3.1. Personal Protective Equipment (PPE):

- Eye Protection: Chemical splash goggles and a face shield are mandatory.^{[3][4]}
- Hand Protection: Wear flame-resistant inner gloves and chemical-resistant outer gloves (e.g., neoprene or nitrile).^[3]
- Body Protection: A flame-resistant lab coat must be worn and fully buttoned.^[5] Long pants and closed-toe shoes are required.^[5] For larger quantities, a chemical-resistant apron over the lab coat is recommended.^[5]

3.2. Engineering Controls:

- All manipulations of **Trimethyl(triethylamine)aluminium** must be performed in a certified chemical fume hood or a glove box with an inert atmosphere (e.g., nitrogen or argon).^{[3][6]}
- A safety shower and eyewash station must be immediately accessible.^[3]

- Ensure a Class D fire extinguisher (for combustible metals) or a dry powder (ABC) extinguisher is readily available. Do not use water or carbon dioxide extinguishers on fires involving organoaluminium reagents.[6]
- Keep a container of dry sand, soda ash, or powdered lime within arm's reach to smother small spills.[6]

Experimental Protocols

4.1. Preparation and Inert Atmosphere Techniques:

All glassware must be oven-dried for at least 4 hours at 125 °C and cooled under a stream of inert gas (nitrogen or argon).[5] Air-sensitive techniques, such as using a Schlenk line or a glovebox, are mandatory for all transfers.[6]

4.2. Transferring the Reagent:

Using a Syringe (for volumes < 50 mL):

- Ensure the reagent bottle's septum is in good condition.
- Pressurize the reagent bottle with dry, high-purity nitrogen or argon by inserting a needle connected to the inert gas line.
- Use a clean, dry syringe with a long needle to slowly draw the desired volume of the reagent. Do not pull the plunger back, as this can cause leaks and introduce air.[7]
- Remove any gas bubbles by carefully pushing them back into the reagent bottle.
- Quickly transfer the reagent to the reaction flask by piercing the septum.
- After transfer, immediately rinse the syringe and needle with a dry, inert solvent (e.g., heptane or toluene) and quench the rinsings in a separate flask containing isopropanol.[5]

Using a Cannula (for volumes > 50 mL):

- A double-tipped needle (cannula) is used to transfer the liquid under inert gas pressure.

- One end of the cannula is inserted through the septum of the reagent bottle, and the other end is inserted into the reaction flask.
- Apply a positive pressure of inert gas to the reagent bottle to initiate the transfer.
- After the transfer is complete, remove the cannula and rinse it with a dry, inert solvent, quenching the rinsings as described above.

4.3. Quenching Procedures:

Unused or residual **Trimethyl(triethylamine)aluminium** must be carefully quenched.

Small-Scale Quenching (in a flask):

- Dilute the pyrophoric material with an inert, high-boiling solvent such as heptane or toluene in a reaction flask under an inert atmosphere.[5]
- Cool the flask in an ice/water bath.
- Slowly add a less reactive alcohol, such as isopropanol, dropwise with vigorous stirring.[5]
- Once the initial vigorous reaction has subsided, slowly add a more reactive alcohol like methanol.[5]
- Finally, very slowly add water dropwise to ensure all reactive material is destroyed.[5]
- The resulting solution should be disposed of as hazardous waste.

Work-up of Reactions:

Reactions containing aluminum byproducts can form persistent emulsions during aqueous workup. To avoid this, after quenching as described above, the addition of a saturated aqueous solution of potassium sodium tartrate (Rochelle's salt) with vigorous stirring can help break up the emulsion, leading to clear biphasic separation.[8]

4.4. Spill and Emergency Procedures:

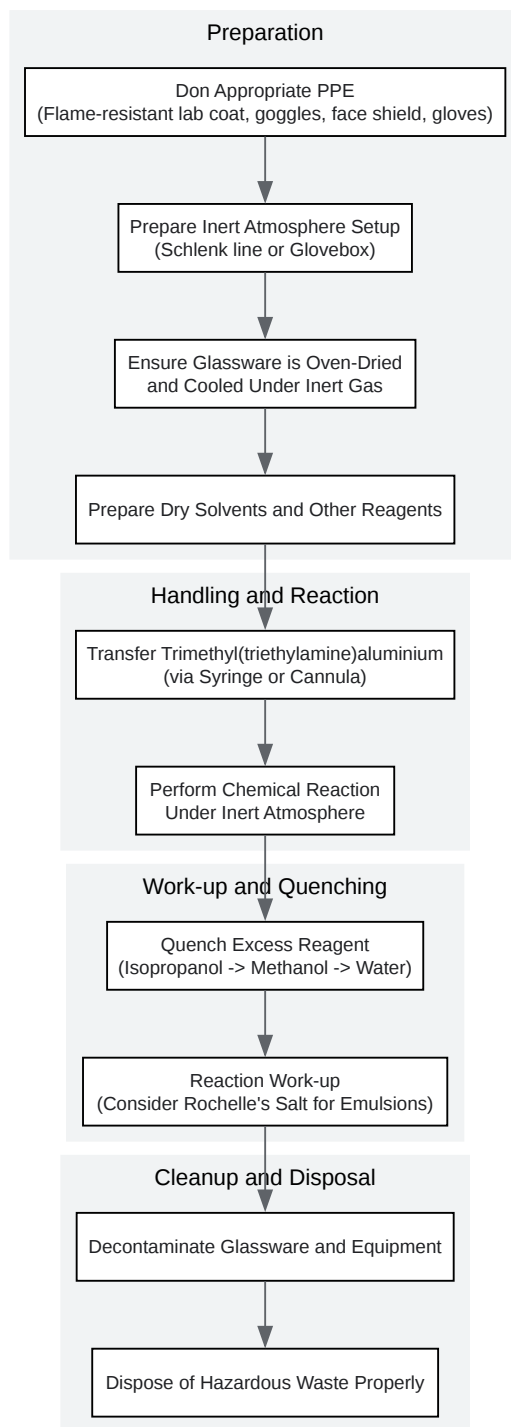
- Small Spill (in a fume hood or glovebox): Smother the spill with dry sand, soda ash, or powdered lime.[6] Do not use combustible materials like paper towels.[5] Carefully collect the mixture into a container for quenching and disposal.
- Large Spill or Fire: Evacuate the laboratory immediately and activate the fire alarm.[5] Call for emergency assistance.[5] If it is safe to do so, use a Class D or ABC fire extinguisher.[6]
- Personnel Exposure:
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.[4]
 - Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[4]

4.5. Storage and Disposal:

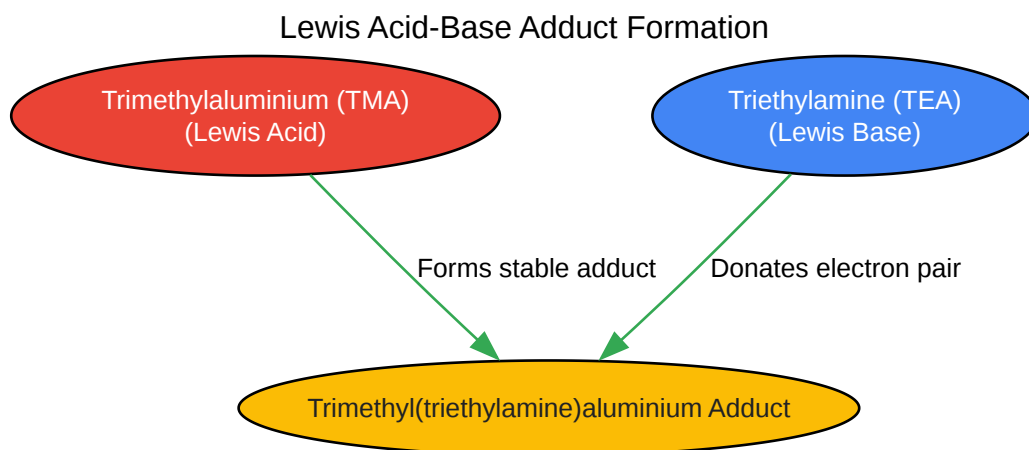
- Store **Trimethyl(triethylamine)aluminium** in its original container under an inert atmosphere in a cool, dry, and well-ventilated area, away from heat sources, water, and incompatible materials.[3]
- Dispose of quenched residues and contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[5]

Visualized Workflows and Relationships

Experimental Workflow for Handling Trimethyl(triethylamine)aluminium

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Caption: A logical workflow for the safe handling of **Trimethyl(triethylamine)aluminium**.



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Caption: Formation of the **Trimethyl(triethylamine)aluminum** adduct.

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